

An In-depth Technical Guide to the Natural Sources of 4-Hydroxyphthalide Derivatives

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Compound of Interest

Compound Name: 4-Hydroxyisobenzofuran-1(3H)-one
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For Researchers, Scientists, and Drug Development Professionals

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This guide provides a comprehensive technical overview of the natural sources of 4-hydroxyphthalide derivatives, a class of bioactive compounds with significant potential in drug discovery and development. We will delve into their origins in the plant and fungal kingdoms, explore their biosynthetic pathways, detail methods for their isolation and purification, and summarize their diverse biological activities. This document is designed to serve as a valuable resource for researchers actively engaged in natural product chemistry, pharmacology, and the development of novel therapeutics.

Introduction: The Significance of 4-Hydroxyphthalide Derivatives

Phthalides, characterized by a 1(3H)-isobenzofuranone core, are a diverse group of naturally occurring lactones.[1] The subset of 4-hydroxyphthalide derivatives, distinguished by a hydroxyl

group at the C-4 position of the benzene ring, has garnered considerable attention due to a wide spectrum of biological activities. These activities include potent antifungal, antibacterial, anti-inflammatory, and cytotoxic effects, making them attractive scaffolds for the development of new therapeutic agents.[2][3] Understanding the natural origins and production of these molecules is the first critical step in harnessing their potential.

Principal Natural Sources of 4-Hydroxyphthalide Derivatives

4-Hydroxyphthalide derivatives are predominantly found in two major domains of life: the plant kingdom, particularly within the Apiaceae family, and the fungal kingdom, with a notable prevalence in endophytic fungi. Marine organisms also represent an emerging, albeit less explored, source of these compounds.

Plant Kingdom: A Rich Reservoir in the Apiaceae Family

The Apiaceae (or Umbelliferae) family is a well-established source of a vast array of phthalide derivatives.[4] Genera such as *Ligusticum*, *Angelica*, and *Apium* are particularly rich in these compounds.[4][5] For instance, the rhizome of *Ligusticum chuanxiong*, a staple in traditional Chinese medicine, is a prominent source of various phthalides, including hydroxylated derivatives.[6] These compounds are key contributors to the plant's medicinal properties, which include promoting blood circulation and alleviating pain.[6]

Fungal Kingdom: The Prolific Chemistry of Endophytes

Endophytic fungi, which reside within the tissues of living plants in a symbiotic or commensal relationship, are a prolific source of novel bioactive secondary metabolites.[7] Various genera, including *Penicillium* and *Aspergillus*, have been found to produce 4-hydroxyphthalide derivatives.[7] For example, 5-hydroxy-7-methoxy-4-methylphthalide has been isolated from the endophytic fungus *Penicillium crustosum*. The unique and often stressful environment within the host plant is thought to stimulate the production of a diverse array of secondary metabolites by these fungi, including unique phthalide structures not found in other natural sources.

Marine Ecosystems: An Untapped Frontier

The marine environment, with its immense biodiversity, is a promising frontier for the discovery of new natural products. While less documented than their terrestrial counterparts, marine-derived fungi and other marine organisms have been shown to produce a variety of bioactive compounds, including halogenated metabolites and steroids.[8][9] The exploration of marine-derived 4-hydroxyphthalide derivatives is an active area of research with the potential to uncover novel chemical structures with unique biological activities.[10][11]

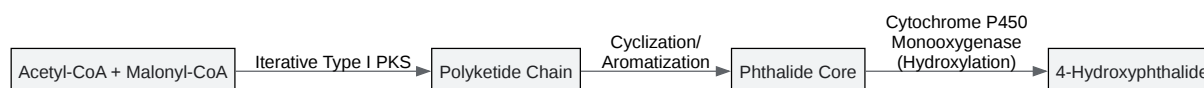
Biosynthesis of 4-Hydroxyphthalide Derivatives

The biosynthesis of phthalides in both plants and fungi originates from the polyketide pathway, a major route for the production of a wide variety of secondary metabolites.[12][13]

Fungal Biosynthesis: The Role of Iterative Type I Polyketide Synthases

In fungi, the carbon skeleton of phthalides is assembled by large, multifunctional enzymes known as iterative Type I polyketide synthases (PKSs).[13][14] These PKSs catalyze the sequential condensation of small carboxylic acid units, typically acetyl-CoA and malonyl-CoA, to form a linear polyketide chain.[14] This chain then undergoes a series of modifications, including cyclization and aromatization, to form the phthalide core. The hydroxylation at the C-4 position is a key tailoring step, often catalyzed by cytochrome P450 monooxygenases, which introduce oxygen atoms at specific positions on the aromatic ring.[15]

A proposed biosynthetic pathway for a generic 4-hydroxyphthalide in fungi is depicted below:



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Caption: Proposed fungal biosynthetic pathway of 4-hydroxyphthalides.

Plant Biosynthesis: A Converging Pathway

In plants of the Apiaceae family, the biosynthesis of phthalides also follows a polyketide-derived pathway.^[12] While the initial steps involving the formation of a polyketide chain are similar to those in fungi, the specific enzymes and regulatory mechanisms in plants are still under investigation.^[12] Transcriptome analysis of *Angelica sinensis* has identified several candidate enzymes, including polyphenol oxidases and other oxidoreductases, that may be involved in the later stages of phthalide biosynthesis, such as the crucial hydroxylation step to produce 4-hydroxyphthalide derivatives.^{[4][12]}

Isolation and Purification of 4-Hydroxyphthalide Derivatives

The isolation and purification of 4-hydroxyphthalide derivatives from their natural sources is a multi-step process that leverages the physicochemical properties of these molecules. A general workflow involves extraction followed by a series of chromatographic separations.

Extraction from Natural Sources

The initial step involves the extraction of the crude mixture of secondary metabolites from the source material. For plant materials like the rhizomes of *Ligusticum chuanxiong*, a common method is extraction with 60% ethanol.^[16] For fungal cultures, the mycelium and/or the culture broth are typically extracted with an organic solvent such as ethyl acetate.^[17]

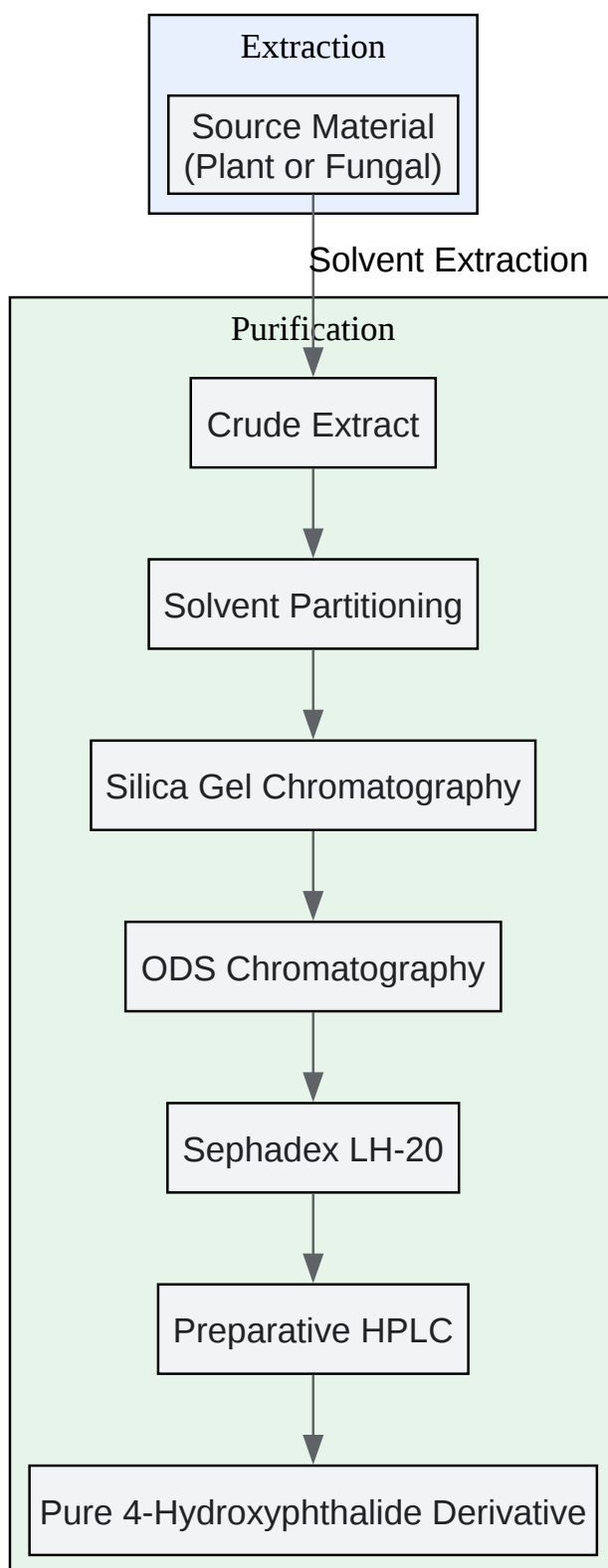
Chromatographic Purification

A combination of chromatographic techniques is employed to separate the 4-hydroxyphthalide derivatives from the complex crude extract. A typical purification protocol is as follows:

Experimental Protocol: Isolation of Phthalides from *Ligusticum chuanxiong*^[16]

- **Extraction:** The dried and powdered rhizomes are extracted with 60% ethanol. The resulting extract is concentrated under reduced pressure.
- **Solvent Partitioning:** The concentrated extract is suspended in water and partitioned successively with ethyl acetate and n-butanol to separate compounds based on polarity.
- **Silica Gel Column Chromatography:** The ethyl acetate fraction is subjected to column chromatography on silica gel, eluting with a gradient of cyclohexane and ethyl acetate.

- ODS Column Chromatography: Fractions containing phthalides are further purified on an octadecyl silane (ODS) column using a methanol-water gradient.
- Sephadex LH-20 Chromatography: Further separation is achieved using a Sephadex LH-20 column with methanol as the eluent.
- Preparative/Semi-preparative HPLC: The final purification of individual 4-hydroxyphthalide derivatives is performed using preparative or semi-preparative high-performance liquid chromatography (HPLC) with a C18 column and a methanol-water or acetonitrile-water mobile phase.[16]



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Caption: General workflow for the isolation of 4-hydroxyphthalides.

Spectroscopic Characterization

The structural elucidation of purified 4-hydroxyphthalide derivatives is primarily achieved through a combination of mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Table 1: Representative Spectroscopic Data for a 4-Hydroxyphthalide Derivative

Compound	Formula	MS (m/z)	¹ H NMR (Solvent, MHz) δ (ppm)	¹³ C NMR (Solvent, MHz) δ (ppm)	Source Organism	Reference
5-Hydroxy-7-methoxy-4-methylphthalide	C ₁₀ H ₁₀ O ₄	[M+H] ⁺ 195	(DMSO-d ₆ , 400) 2.41 (s, 3H, -CH ₃), 5.76 (s, 1H), 6.09 (s, 1H, Ar-H), 6.18 (s, 1H, Ar-H), 10.19 (s, 1H, -OH), 10.42 (s, 1H, -OH)	Data not fully available in provided search results.	Penicillium crustosum	[7][18]

Biological Activities and Therapeutic Potential

4-Hydroxyphthalide derivatives exhibit a remarkable range of biological activities, underscoring their potential as lead compounds for drug development.

Table 2: Biological Activities of Selected 4-Hydroxyphthalide Derivatives

Compound/ Derivative Class	Biological Activity	Mechanism of Action (if known)	IC ₅₀ /MIC Values	Source Organism	Reference(s))
n- Butylphthalide	Antifungal (against Candida albicans)	Induces intracellular reactive oxygen species (ROS) accumulation and loss of mitochondrial membrane potential. Inhibits drug efflux pumps (CDR1 and CDR2).	MIC: 128 µg/mL	Apium graveolens	[12]
Phthalide Derivatives	Antifungal (against clinical Candida albicans strains)	Not specified	MIC ₅₀ < 50 µg/mL for some derivatives	Apiaceae family	[5]
Phthalide Derivatives	Cytotoxic (against human cancer cell lines)	Induction of apoptosis through caspase- dependent and - independent pathways.	IC ₅₀ values vary with cell line and compound structure.	Synthetic/Nat ural	[19] [20]
Halogenated Phthalides	Antibacterial, Cytotoxic	Not specified	MIC: 10 µM (for a chlorinated	Marine- derived	[8]

derivative	Penicillium
against Vibrio	citrinum
parahaemolyt	
icus)	

The antifungal activity of some phthalides is particularly noteworthy. For example, n-butylphthalide not only exhibits intrinsic antifungal properties but also acts synergistically with established antifungal drugs like fluconazole, potentially offering a strategy to combat drug-resistant fungal infections.[\[12\]](#)

Conclusion and Future Directions

The 4-hydroxyphthalide derivatives represent a compelling class of natural products with significant therapeutic potential. Their widespread occurrence in plants of the Apiaceae family and in endophytic fungi provides a rich and diverse source for the discovery of novel bioactive molecules. While significant progress has been made in understanding their natural sources, biosynthesis, and biological activities, several areas warrant further investigation.

Future research should focus on:

- **Elucidating Detailed Biosynthetic Pathways:** A deeper understanding of the enzymatic machinery responsible for the synthesis of 4-hydroxyphthalides will enable biosynthetic engineering approaches to produce novel derivatives.
- **Exploring Untapped Natural Sources:** A systematic exploration of a wider range of endophytic fungi and marine organisms is likely to yield novel 4-hydroxyphthalide structures with unique biological profiles.
- **Investigating Mechanisms of Action:** Detailed studies into the molecular mechanisms underlying the diverse biological activities of these compounds will be crucial for their development as therapeutic agents.

This in-depth technical guide provides a solid foundation for researchers and drug development professionals to advance the exploration and exploitation of 4-hydroxyphthalide derivatives from natural sources.

References

- Miazga-Karska, M., Ginalska, G., & Sieniawska, E. (2020). Microbial Synthesis and Evaluation of Fungistatic Activity of 3-Butyl-3-hydroxyphthalide, the Mammalian Metabolite of 3-n-Butylidenephthalide. *Molecules*, 25(21), 5092. Available from: [\[Link\]](#)
- Yang, L., et al. (2016). Novel phthalide derivatives identified from *Ligusticum chuanxiong* (Chuanxiong). *Chinese Medicine*, 11(1), 1-11. Available from: [\[Link\]](#)
- Yang, L., et al. (2016). Novel phthalide derivatives identified from *Ligusticum chuanxiong* (Chuanxiong). *Chinese Medicine*, 11, 12. Available from: [\[Link\]](#)
- Wang, Y., et al. (2020). Antifungal Activity and Potential Mechanism of N-Butylphthalide Alone and in Combination With Fluconazole Against *Candida albicans*. *Frontiers in Microbiology*, 11, 584911. Available from: [\[Link\]](#)
- Yang, L., et al. (2016). Novel phthalide derivatives identified from *Ligusticum chuanxiong* (Chuanxiong). *PubMed*, 26955476. Available from: [\[Link\]](#)
- Beck, J. J., & Chou, S. C. (2007). The structural diversity of phthalides from the Apiaceae. *Journal of natural products*, 70(5), 891-900. Available from: [\[Link\]](#)
- Beck, J. J., & Chou, S. C. (2007). The Structural Diversity of Phthalides from the Apiaceae. *ResearchGate*. Available from: [\[Link\]](#)
- Maggi, F., et al. (2015). Phthalides: Distribution in Nature, Chemical Reactivity, Synthesis, and Biological Activity. *ResearchGate*. Available from: [\[Link\]](#)
- Cox, R. J. (2007). Fungal type I polyketide synthases. *Methods in enzymology*, 459, 45-63. Available from: [\[Link\]](#)
- Anonymous. (n.d.). Chemistry and biological activities of naturally occurring phthalides. *ResearchGate*. Available from: [\[Link\]](#)
- Chen, Y., et al. (2023). Advances in the phytochemistry and pharmacology of plant-derived phthalides. *Biomedicine & Pharmacotherapy*, 169, 115865. Available from: [\[Link\]](#)

- Chen, Y., et al. (2024). Advances in the phytochemistry and pharmacology of plant-derived phthalides. ScienceDirect. Available from: [\[Link\]](#)
- Li, X., et al. (2021). A Review: Halogenated Compounds from Marine Fungi. Marine drugs, 19(1), 44. Available from: [\[Link\]](#)
- Fisch, K. M., et al. (2011). Characterization of a polyketide synthase in *Aspergillus niger* whose product is a precursor for both dihydroxynaphthalene (DHN) melanin and naphtho-γ-pyrone. Fungal Genetics and Biology, 48(4), 416-426. Available from: [\[Link\]](#)
- Wu, X., et al. (2022). Recent advances in natural phthalides: Distribution, chemistry, and biological activities. Fitoterapia, 161, 105223. Available from: [\[Link\]](#)
- Nielsen, J. C., et al. (2017). Genetics of Polyketide Metabolism in *Aspergillus nidulans*. Journal of fungi (Basel, Switzerland), 3(3), 42. Available from: [\[Link\]](#)
- Anonymous. (n.d.). The diversity of polyketide synthase gene clusters in *Aspergillus aculeatus* genomes. ResearchGate. Available from: [\[Link\]](#)
- Anonymous. (n.d.). Antifungal activity (IC 50 values) of plant extracts against various... ResearchGate. Available from: [\[Link\]](#)
- Anonymous. (n.d.). 1 H NMR spectrum of 5-hydroxy-7-methoxy-4-methylphthalide (400 MHz, DMSO). ResearchGate. Available from: [\[Link\]](#)
- Gonzalez, M. L., et al. (2019). Cytostatic and Cytotoxic Natural Products against Cancer Cell Models. Molecules (Basel, Switzerland), 24(11), 2049. Available from: [\[Link\]](#)
- Anonymous. (n.d.). 1. 7-Hydroxy-4-methyl-chromen-2-one1 1H NMR (400 MHz, DMSO-d6). Baidu. Available from: [\[Link\]](#)
- Anonymous. (2017). Isolation of endophytic fungi V.1. protocols.io. Available from: [\[Link\]](#)
- Yoon, H., et al. (2011). 1 H and 13 C NMR Data on Hydroxy/methoxy Flavonoids and the Effects of Substituents on Chemical Shifts. Semantic Scholar. Available from: [\[Link\]](#)

- Bairagi, P. K., et al. (2015). Synthesis and anti-cancer activity of benzothiazole containing phthalimide on human carcinoma cell lines. *Bioorganic & medicinal chemistry letters*, 25(22), 5262-5266. Available from: [\[Link\]](#)
- Anonymous. (n.d.). (PDF) Marine Natural Products and Derivatives. ResearchGate. Available from: [\[Link\]](#)
- Luesch, H., & Agarwal, V. (2012). Marine natural products: a new wave of drugs?. *Future medicinal chemistry*, 4(13), 1613-1617. Available from: [\[Link\]](#)
- Ullrich, R., & Hofrichter, M. (2007). Enzymatic hydroxylation of aromatic compounds. *Cellular and molecular life sciences : CMLS*, 64(3), 271-293. Available from: [\[Link\]](#)
- Xu, W., et al. (2022). Branching and converging pathways in fungal natural product biosynthesis. *Natural product reports*, 39(3), 515-530. Available from: [\[Link\]](#)
- Anonymous. (n.d.). NMR spectroscopy and antioxidant activity of flavanones and flavones isolated from *Chromolaena tacotana* (Klatt) R.M. King &. *PharmacologyOnLine*. Available from: [\[Link\]](#)
- Anonymous. (n.d.). Discovery of Bioactive Marine Natural Products. University of Florida College of Pharmacy. Available from: [\[Link\]](#)
- van den Berg, M. A., & B-J, v. W. (2023). Recent advances in fungal xenobiotic metabolism: enzymes and applications. *Applied microbiology and biotechnology*, 107(18), 5489-5510. Available from: [\[Link\]](#)
- Lv, J. M., et al. (2022). Total Heterologous Biosynthesis of Fungal Natural Products in *Aspergillus nidulans*. *Journal of agricultural and food chemistry*, 70(6), 1801-1809. Available from: [\[Link\]](#)
- Arredondo, J., et al. (2023). Antifungal activity and mechanism of action of natural product derivatives as potential environmental disinfectants. *Journal of industrial microbiology & biotechnology*, 50(1), kuad036. Available from: [\[Link\]](#)
- Shahidi, F., & Ambigaipalan, P. (2024). Bioactives from marine resources as natural health products: A review. *Pharmacological reviews*, 76(2), 232-284. Available from: [\[Link\]](#)

- Anonymous. (n.d.). SUPPORTING MATERIALS. JACS. Available from: [\[Link\]](#)
- Anonymous. (n.d.). Isolation, purification and characterization of secondary metabolites from endophytic fungi of Phyllanthus sp. National Chemical Laboratory. Available from: [\[Link\]](#)
- Liu, D., et al. (2023). Isolation, identification, and antibacterial evaluation of endophytic fungi from Gannan navel orange. *Frontiers in Microbiology*, 14, 1198533. Available from: [\[Link\]](#)
- Anonymous. (n.d.). Antimicrobial Activity of Endophytic Fungi Isolated From Vitex negundo Linn. *International Journal of Current Microbiology and Applied Sciences*. Available from: [\[Link\]](#)
- Anonymous. (n.d.). Isolation of minor bioactive compounds from the endophytic fungus... ResearchGate. Available from: [\[Link\]](#)
- Miazga-Karska, M., et al. (2020). Microbial Synthesis and Evaluation of Fungistatic Activity of 3-Butyl-3-hydroxyphthalide, the Mammalian Metabolite of 3-n-Butyridenephthalide. MDPI. Available from: [\[Link\]](#)
- Anonymous. (n.d.). Secondary Metabolites of Marine-Derived Fungi: Natural Product Chemistry and Biological Activity. CORE. Available from: [\[Link\]](#)
- Anonymous. (n.d.). (PDF) Organism-derived phthalate derivatives as bioactive natural products. ResearchGate. Available from: [\[Link\]](#)
- Fujii, I., et al. (2000). Enzymatic synthesis of 1,3,6,8-tetrahydroxynaphthalene solely from malonyl coenzyme A by a fungal iterative type I polyketide synthase PKS1. *Biochemistry*, 39(30), 8853-8858. Available from: [\[Link\]](#)
- Asadi, M., et al. (2018). Assessment of the Cytotoxic Effect of a Series of 1,4-Dihydropyridine Derivatives Against Human Cancer Cells. *Iranian journal of pharmaceutical research : IJPR*, 17(2), 625-636. Available from: [\[Link\]](#)
- Wang, W. L., et al. (2022). Halometabolites isolated from the marine-derived fungi with potent pharmacological activities. *Frontiers in Marine Science*, 9. Available from: [\[Link\]](#)

- Shi, Y. M., et al. (2022). Biosynthesis of Fungal Natural Products Involving Two Separate Pathway Crosstalk. Journal of fungi (Basel, Switzerland), 8(3), 312. Available from: [\[Link\]](#)
- Yang, M., et al. (2024). Bioactive steroids from marine-derived fungi: a review (2015-2023). Natural product research, 1-15. Available from: [\[Link\]](#)
- Hlushchenko, N., et al. (2022). Anticancer Cytotoxic Activity of Bispidine Derivatives Associated with the Increasing Catabolism of Polyamines. Molecules, 27(19), 6239. Available from: [\[Link\]](#)
- de Matos, T. S., et al. (2022). Marine-derived fungi as biocatalysts. Frontiers in Marine Science, 9. Available from: [\[Link\]](#)
- Dal-Bó, V. J., et al. (2022). Anticancer Activity of Two Novel Hydroxylated Biphenyl Compounds toward Malignant Melanoma Cells. Molecules, 27(19), 6239. Available from: [\[Link\]](#)

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- [1. Advances in the phytochemistry and pharmacology of plant-derived phthalides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Recent advances in natural phthalides: Distribution, chemistry, and biological activities - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Microbial Synthesis and Evaluation of Fungistatic Activity of 3-Butyl-3-hydroxyphthalide, the Mammalian Metabolite of 3-n-Butylidenephthalide - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. researchgate.net \[researchgate.net\]](#)

- [8. A Review: Halogenated Compounds from Marine Fungi - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Bioactive steroids from marine-derived fungi: a review \(2015-2023\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Discovery of Bioactive Marine Natural Products » Department of Medicinal Chemistry » College of Pharmacy » University of Florida \[mc.pharmacy.ufl.edu\]](#)
- [12. Investigation of Enzymes in the Phthalide Biosynthetic Pathway in Angelica sinensis Using Integrative Metabolite Profiles and Transcriptome Analysis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Unraveling polyketide synthesis in members of the genus Aspergillus - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Genetics of Polyketide Metabolism in Aspergillus nidulans - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. Total Heterologous Biosynthesis of Fungal Natural Products in Aspergillus nidulans - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. Frontiers | Investigation of Enzymes in the Phthalide Biosynthetic Pathway in Angelica sinensis Using Integrative Metabolite Profiles and Transcriptome Analysis \[frontiersin.org\]](#)
- [17. Frontiers | Isolation, identification, and antibacterial evaluation of endophytic fungi from Gannan navel orange \[frontiersin.org\]](#)
- [18. rsc.org \[rsc.org\]](#)
- [19. Synthesis and anti-cancer activity of benzothiazole containing phthalimide on human carcinoma cell lines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. Assessment of the Cytotoxic Effect of a Series of 1,4-Dihydropyridine Derivatives Against Human Cancer Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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